

Application Notes and Protocols: 1,3-Dimethyl-2-(2-thienyl)imidazolidine in Catalysis

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Compound of Interest

Compound Name: 1,3-Dimethyl-2-(2-thienyl)imidazolidine

Cat. No.: B034488

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **1,3-Dimethyl-2-(2-thienyl)imidazolidine** as a precursor to an N-heterocyclic carbene (NHC) ligand for transition metal catalysis. While specific catalytic applications for this exact compound are not extensively reported in peer-reviewed literature, its structural similarity to other 2-aryl-N,N'-dialkylimidazolidines suggests its utility in a variety of catalytic transformations. This note focuses on a representative application in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Overview of Catalytic Application

1,3-Dimethyl-2-(2-thienyl)imidazolidine is a valuable precursor for the in-situ generation of a saturated N-heterocyclic carbene ligand. This NHC can be coordinated to a transition metal, such as palladium, to form a highly active catalyst. The resulting palladium-NHC complex is particularly effective for carbon-carbon bond-forming reactions, including the Suzuki-Miyaura cross-coupling. The electron-rich nature and strong σ -donating ability of the NHC ligand enhance the catalytic activity of the palladium center, enabling efficient coupling of a wide range of aryl halides with arylboronic acids.

Key Features:

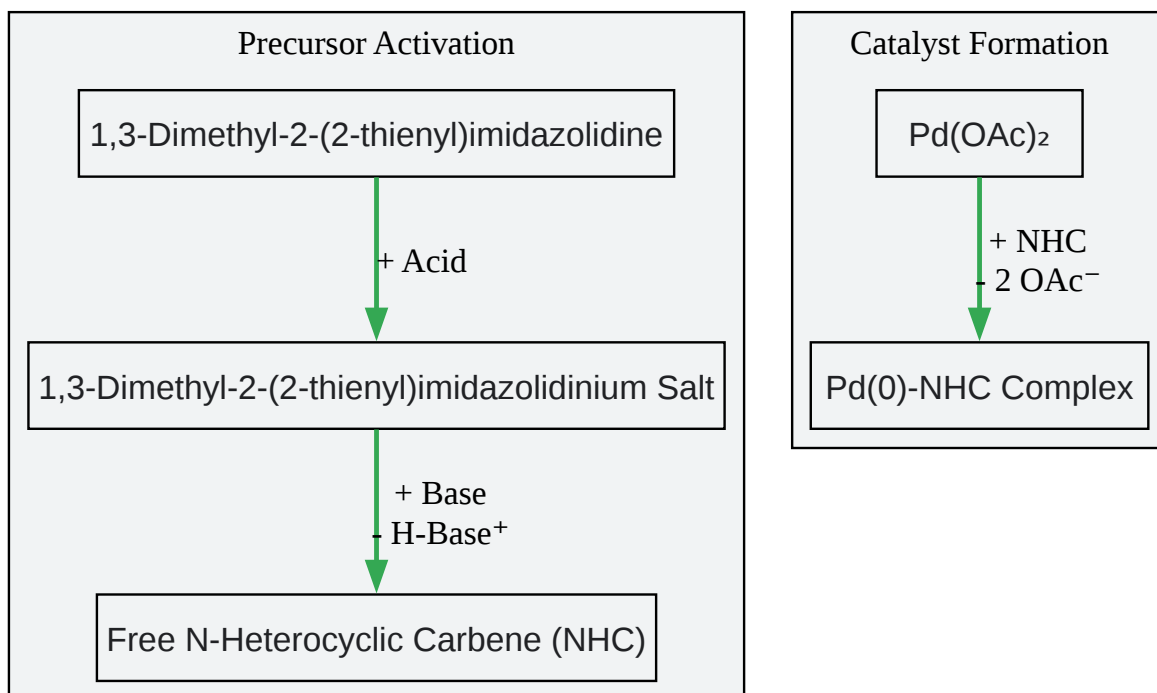
- **Robust Ligand Precursor:** The imidazolidine structure provides a stable and easy-to-handle source for the corresponding NHC ligand.
- **Enhanced Catalytic Activity:** The derived NHC ligand stabilizes the palladium catalyst and promotes key steps in the catalytic cycle, leading to high yields and turnover numbers.
- **Versatile Applications:** The resulting catalyst system is expected to be effective for a variety of cross-coupling reactions relevant to pharmaceutical and materials science research.

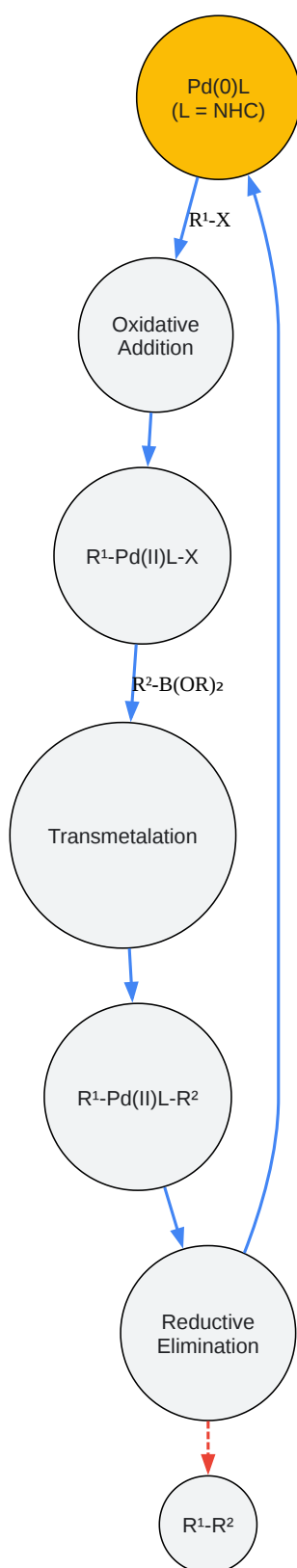
Proposed Catalytic System and Reaction

Mechanism

The catalytic system is generated in situ from **1,3-Dimethyl-2-(2-thienyl)imidazolidine**, a palladium precursor (e.g., $\text{Pd}(\text{OAc})_2$), and a base. The base facilitates the deprotonation of the imidazolidinium salt, formed in situ, to generate the free NHC, which then coordinates to the palladium center.

Diagram: Generation of the NHC-Palladium Catalytic Species





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